

# Fludioxonil structure activity relationship SAR

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## Compound Focus: Fludioxonil

CAS No.: 131341-86-1

Cat. No.: S528118

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## Mechanism of Action and Known Resistance

**Fludioxonil** is a phenylpyrrole fungicide derived from pyrrolnitrin, a natural compound produced by some *Pseudomonas* bacteria [1]. Its biological activity is linked to the hyper-accumulation of glycerol, leading to fungal cell swelling and rupture [1].

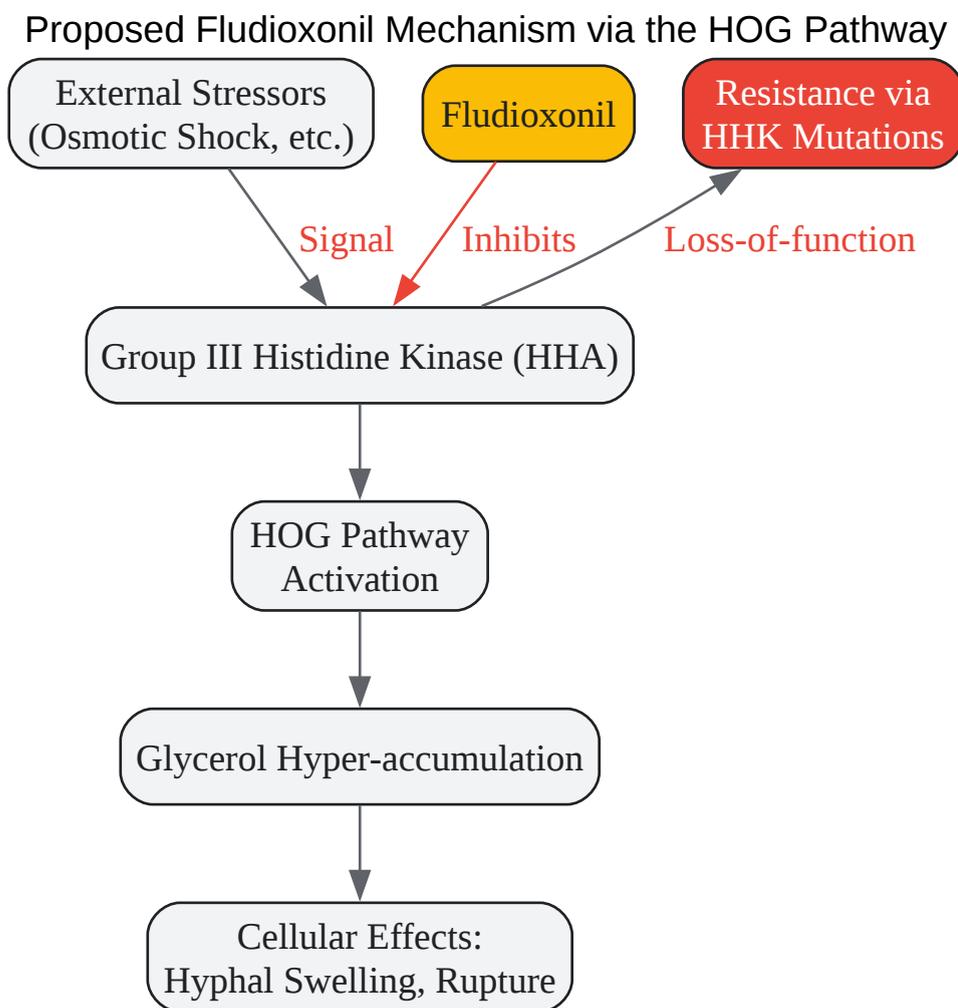
- **Molecular Target:** **Fludioxonil**'s primary target is **group III histidine kinase (HHK)**, a key protein in the fungal high-osmolarity glycerol (HOG) pathway [1]. This pathway is critical for fungal responses to external stresses like osmotic shock.
- **Resistance Mutations:** Fungal resistance is often linked to specific mutations in the HHK protein. The table below lists identified mutations in non-target *Penicillium* species [1].

Fungal Species	Mutation in Group III HHK (Nika)	Associated Fungicide Resistance
<i>Penicillium chrysogenum</i>	G693D	Fludioxonil or Iprodione
<i>Penicillium chrysogenum</i>	T1318P	Fludioxonil or Iprodione
<i>Penicillium oxalicum</i>	T960S	Fludioxonil or Iprodione

These mutations result in **multi-drug resistance**, meaning strains resistant to **fludioxonil** are also frequently resistant to the dicarboximide fungicide iprodione and its natural lead compound, pyrrolnitrin [1].

## Signaling Pathway and Mechanism Visualization

The following diagram illustrates the HOG pathway and the proposed mechanism of action for **fludioxonil**, based on the described research.



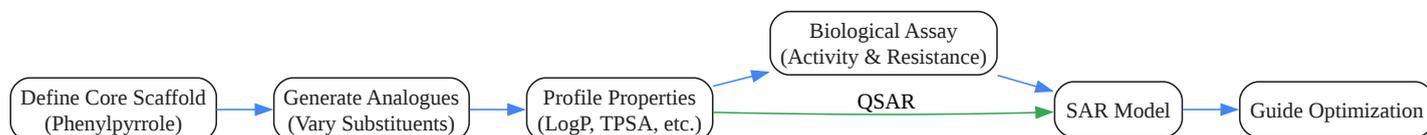
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**Fludioxonil** inhibits group III HHK, disrupting the HOG pathway and causing lethal glycerol buildup [1].

## A Framework for SAR Analysis

While a detailed SAR for **Fludioxonil** is not public, you can approach its study using established computational medicinal chemistry methods.

- **Core Scaffold Analysis:** The Bemis-Murcko framework analysis is a standard method to decompose a molecule into its core ring system and linkers [2] [3]. For **Fludioxonil**, this involves identifying the central phenylpyrrole scaffold as a starting point for understanding how structural modifications affect activity.
- **Suggested Workflow:** The diagram below outlines a potential workflow to systematically investigate the SAR of **Fludioxonil**.



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A systematic workflow for building a Structure-Activity Relationship model for **Fludioxonil** [2] [3].

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## References

1. Wide distribution of resistance to the fungicides fludioxonil and ... [pmc.ncbi.nlm.nih.gov]
2. Dataset of drugs, their molecular scaffolds and medical ... [pmc.ncbi.nlm.nih.gov]
3. An introduction to Murcko fragments and structure-activity ... [cureffi.org]

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